

Reference Guide: ¹H NMR Spectrum Analysis of 3-(Chloromethyl)-1-cyclohexylpyrazole

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Compound of Interest

Compound Name: 3-(Chloromethyl)-1-cyclohexylpyrazole

CAS No.: 1934424-21-1

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Executive Summary

Compound: **3-(Chloromethyl)-1-cyclohexylpyrazole** CAS: N/A (Specific Intermediate)

Application: Key synthetic intermediate for pyrazole-based kinase inhibitors and agrochemicals.

Analytical Goal: This guide provides a definitive reference for validating the structural integrity of **3-(chloromethyl)-1-cyclohexylpyrazole**. It focuses on distinguishing the target molecule from its primary synthetic precursor (the alcohol) and its thermodynamic regioisomer (the 1,5-substituted variant).

Structural Segmentation & Theoretical Shift Logic

To accurately interpret the spectrum, the molecule is segmented into three distinct magnetic environments. This logic establishes the causality behind the observed signals.

Zone A: The Pyrazole Core (Aromatic Region)

- Proton H5: Located adjacent to the bridgehead Nitrogen (

). It is significantly deshielded by the inductive effect of the nitrogen and the ring current.

- Expected Shift:

7.4 – 7.6 ppm.

- Proton H4: Located at the 4-position, shielded relative to H5.

- Expected Shift:

6.2 – 6.4 ppm.

- Coupling: These two protons typically exhibit a characteristic vicinal coupling constant () of ~2.0 – 2.5 Hz.

Zone B: The Functional Handle (Chloromethyl Group)

- -CH₂Cl: The methylene protons are deshielded by the electronegative chlorine atom and the aromatic pyrazole ring.

- Expected Shift:

4.5 – 4.7 ppm (Singlet).

- Critical QC Point: This singlet is the primary indicator of functional group transformation (e.g., from -CH₂OH).

Zone C: The Aliphatic Anchor (Cyclohexyl Group)

- N-CH (Methine): The single proton at the attachment point is deshielded by the pyrazole nitrogen.

- Expected Shift:

4.0 – 4.2 ppm (Triplet of triplets).

- Ring Methylene (-CH₂-): A complex envelope of multiplets due to axial/equatorial dynamics.

- Expected Shift:

1.2 – 2.2 ppm.^[1]

Experimental Protocol: High-Fidelity Acquisition

Methodology for reproducible spectral data.

- Sample Preparation:
 - Dissolve 10-15 mg of the compound in 0.6 mL of deuterated chloroform (CDCl_3).
 - Note: If the compound is the hydrochloride salt, add 1 drop of triethylamine (Et_3N) in the solvent and extract, or use a base like triethylamine to solubilize the salt directly. This guide assumes the free base in the solvent.
- Filtration: Pass the solution through a cotton plug in a glass pipette to remove suspended inorganic salts (e.g., thionyl chloride byproducts) which can cause line broadening.
- Acquisition Parameters:
 - Pulse Angle: 90° (to ensure accurate integration).
 - Relaxation Delay (D1): 5 seconds (essential for accurate integration of the isolated pyrazole protons).
 - Scans: 16 (minimum) to 64.

Comparative Analysis: Target vs. Alternatives

This section objectively compares the target spectrum against its most common "alternatives"—the starting material and the regioisomer.

Table 1: Spectral Comparison Data (in)

Assignment	Target: 3-(Chloromethyl)	Precursor: 3-(Hydroxymethyl)	Regioisomer: 5-(Chloromethyl)
Pyrazole H5	7.45 (d, J=2.3 Hz)	7.42 (d, J=2.3 Hz)	Absent (Substituted)
Pyrazole H4	6.30 (d, J=2.3 Hz)	6.25 (d, J=2.3 Hz)	6.15 (s/d)
Pyrazole H3	Absent (Substituted)	Absent	7.50 (d, J=1.8 Hz)
-CH ₂ -X	4.62 (s, 2H)	4.70 (s, 2H)	4.45 (s, 2H)
-OH	None	2.5 - 4.0 (broad s)	None
N-CH (Cyclohexyl)	4.15 (tt)	4.10 (tt)	4.30 - 4.50 (m)*

*Note on Regioisomer: In the 5-substituted isomer, the chloromethyl group is spatially crowded against the cyclohexyl ring. This steric clash often causes a downfield shift and broadening of the N-CH cyclohexyl signal and distinct NOE correlations.

Detailed Differentiation Guide

Scenario A: Reaction Monitoring (Alcohol

Chloride)

- The Problem: The chemical shift change of the methylene group (-CH₂OH

-CH₂Cl) is often subtle (

ppm) and solvent-dependent.

- The Solution: Do not rely solely on the methylene shift.
 - Look for the disappearance of the broad -OH singlet. In dry , the alcohol -OH is distinct.

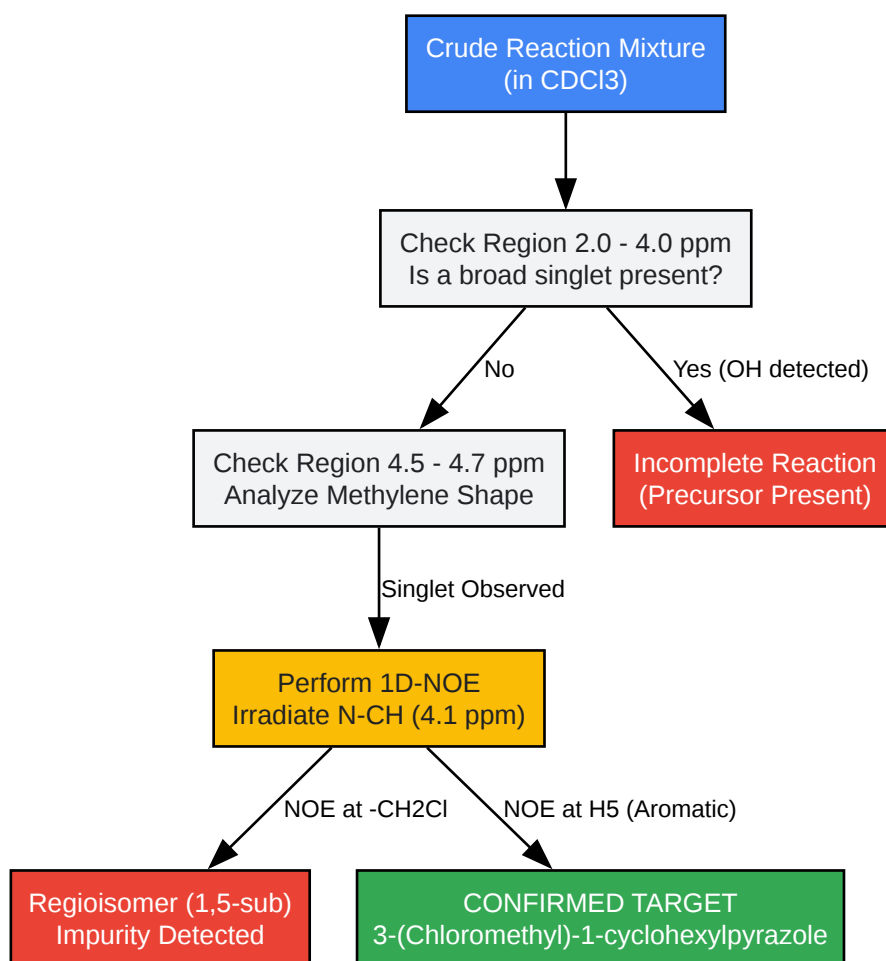
- Coupling Check: In the precursor, the $-CH_2-$ signal may appear as a doublet if the $-OH$ coupling is resolved (rare in crude, common in pure). In the chloride product, the $-CH_2-$ is always a sharp singlet.

Scenario B: Regioisomer Confirmation (1,3- vs 1,5-Substituted)

- The Problem: Pyrazole synthesis from hydrazines often yields mixtures of 1,3- and 1,5-isomers.
- The Solution: Use NOE (Nuclear Overhauser Effect) spectroscopy.
 - Target (1,3-isomer): Irradiating the N-CH (cyclohexyl) signal will show NOE enhancement only at H5 and the cyclohexyl protons. It will NOT enhance the $-CH_2Cl$ signal (too distant).
 - Alternative (1,5-isomer): Irradiating the N-CH (cyclohexyl) signal will show strong NOE enhancement at the $-CH_2Cl$ group protons, confirming their spatial proximity.

Analytical Workflow Visualization

The following diagram illustrates the logical decision tree for validating the compound using 1H NMR.



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Caption: Decision tree for structural verification, prioritizing precursor elimination and regioisomer distinction via NOE.

Troubleshooting Common Impurities

When analyzing the spectrum, ensure these common artifacts do not lead to misinterpretation:

- Chloroform (

): Singlet at

7.26 ppm. Can overlap with aromatic signals if resolution is poor.

- Water (

): Variable singlet around

1.56 ppm in

. Can obscure cyclohexyl multiplets.

- Thionyl Chloride (

): If used for chlorination, residual traces are invisible in ^1H NMR but will cause the sample to be acidic, potentially shifting the pyrazole signals downfield or broadening them due to protonation. Action: Wash sample with bicarbonate if peaks are broad.

References

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